

Application Notes and Protocols for Phosphoramidon in Enzyme Assays

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Compound of Interest

Compound Name: *Phosphoramidon*

Cat. No.: *B1677721*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for utilizing

Phosphoramidon, a potent metalloprotease inhibitor, in various enzyme assays.

Phosphoramidon is a valuable tool for studying the activity of several key enzymes involved in critical physiological processes.

Introduction

Phosphoramidon, derived from *Streptomyces tanashiensis*, is a specific and potent inhibitor of a range of metalloproteases.^[1] Its inhibitory activity is most notable against thermolysin, neutral endopeptidase (NEP), and endothelin-converting enzyme (ECE).^{[1][2]} It also exhibits inhibitory effects on angiotensin-converting enzyme (ACE), albeit at higher concentrations.^{[2][3]} This versatility makes **Phosphoramidon** an essential reagent in drug discovery and physiological research for characterizing enzyme function and for screening potential drug candidates.

Data Presentation: Inhibitory Potency of Phosphoramidon

The inhibitory efficacy of **Phosphoramidon** against various metalloproteases is summarized below. The IC₅₀ and K_i values represent the concentration of **Phosphoramidon** required to achieve 50% inhibition of enzyme activity and the inhibition constant, respectively.

Enzyme Target	Common Abbreviation	Phosphoramidon IC50	Phosphoramidon Ki
Neutral Endopeptidase	NEP / Neprilysin	34 nM[2][3]	3 nM[4]
Thermolysin	-	0.4 µg/mL[2]	28 nM[4]
Endothelin-Converting Enzyme-1	ECE-1	3.5 µM[2][3]	-
Angiotensin-Converting Enzyme	ACE	78 µM[2][3]	-
Pseudolysin	-	-	250 nM[4]

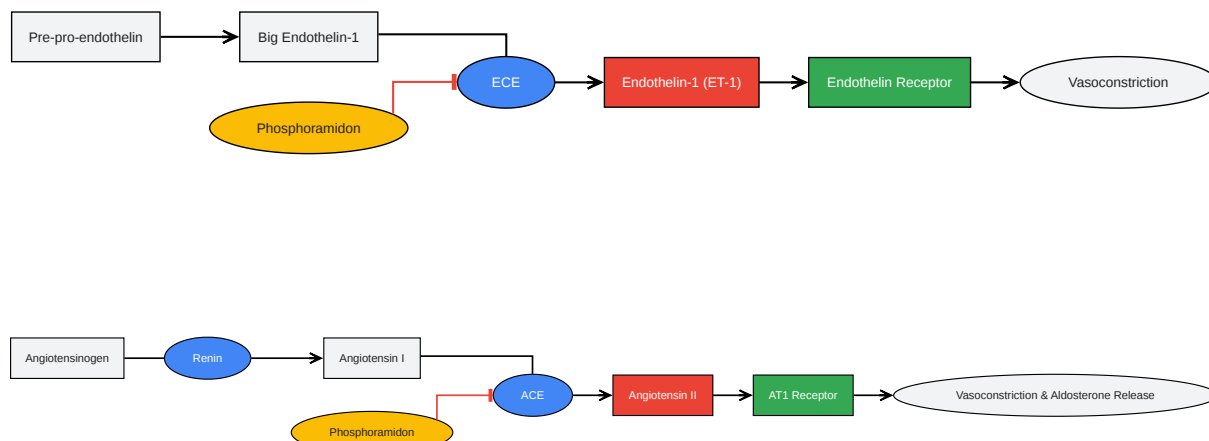
Note: IC50 values can vary depending on the specific assay conditions, including substrate concentration and pH.

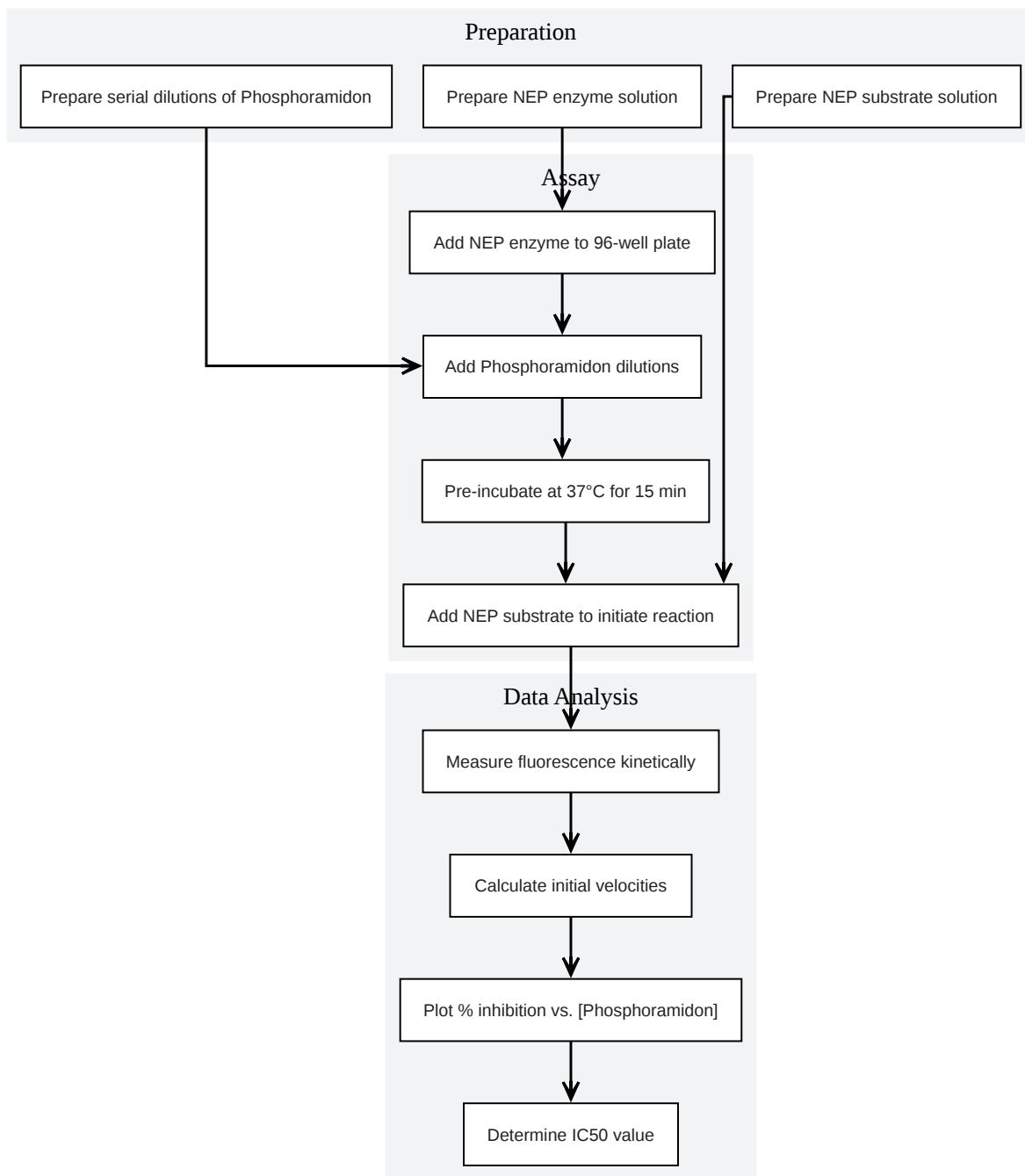
Signaling Pathways

To understand the context of **Phosphoramidon**'s utility, it is crucial to visualize the signaling pathways in which its target enzymes operate.

Endothelin Signaling Pathway

Endothelin-converting enzyme (ECE) is a key enzyme in the endothelin signaling pathway, responsible for the conversion of Big Endothelin-1 to the potent vasoconstrictor Endothelin-1 (ET-1). **Phosphoramidon** inhibits this conversion.





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References

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